

# L-Tryptophan Methyl Ester Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *L-Tryptophan methyl ester hydrochloride*

Cat. No.: *B554934*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and analysis of **L-Tryptophan methyl ester hydrochloride**. This compound serves as a critical building block in synthetic organic chemistry, particularly in the fields of peptide synthesis and pharmaceutical development.

## Core Chemical Properties

**L-Tryptophan methyl ester hydrochloride** is a white to off-white crystalline solid. Its fundamental physicochemical properties are summarized in the table below, providing a ready reference for laboratory applications.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>15</sub> ClN <sub>2</sub> O <sub>2</sub>
Molecular Weight	254.71 g/mol <a href="#">[1]</a>
Melting Point	213-216 °C <a href="#">[1]</a>
Appearance	White to light yellow to light orange powder/crystal <a href="#">[1]</a>
Optical Activity ([α] <sup>20</sup> /D)	+18° to +21° (c=5 in methanol) <a href="#">[1]</a>
Storage Conditions	2°C - 8°C <a href="#">[1]</a>
CAS Number	7524-52-9

## Solubility Profile

The solubility of **L-Tryptophan methyl ester hydrochloride** has been extensively studied in various organic solvents. The following table presents the mole fraction solubility ( $x_1$ ) at 298.15 K (25 °C), demonstrating its versatility in different reaction media. Solubility generally increases with temperature.[\[1\]](#)

Solvent	Mole Fraction ( $x_1$ ) at 298.15 K
Methanol	0.033403
Water	0.011939
Ethanol	0.007368
n-Propanol	0.003708
n-Butanol	0.002632
Isobutanol	0.001716
sec-Butanol	0.001651
Isopropanol	0.001573
Acetone	0.000605
2-Butanone	0.000401
Ethyl acetate	0.000074
Acetonitrile	0.000065

## Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **L-Tryptophan methyl ester hydrochloride**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR (DMSO- $d_6$ , 400 MHz)  $\delta$  (ppm):[\[1\]](#)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
11.2	s	1H	Indole N-H
8.81	br s	3H	NH <sub>3</sub> <sup>+</sup>
7.54	d	1H	Aromatic C-H
7.39	d	1H	Aromatic C-H
7.28	s	1H	Aromatic C-H
7.09	t	1H	Aromatic C-H
7.01	t	1H	Aromatic C-H
4.19	t	1H	α-CH
3.63	s	3H	OCH <sub>3</sub>
3.33	m	2H	β-CH <sub>2</sub>

<sup>13</sup>C NMR (DMSO-d<sub>6</sub>, 100 MHz) δ (ppm):

Chemical Shift (ppm)	Assignment
170.4	C=O (ester)
136.4	Indole C-7a
126.5	Indole C-3a
125.4	Indole C-2
122.3	Indole C-5
119.6	Indole C-6
118.1	Indole C-4
112.1	Indole C-7
106.0	Indole C-3
53.7	$\alpha$ -CH
53.4	OCH <sub>3</sub>
26.2	$\beta$ -CH <sub>2</sub>

## Infrared (IR) Spectroscopy

The IR spectrum displays characteristic absorption bands corresponding to the principal functional groups in the molecule.<sup>[1]</sup>

Wavenumber (cm <sup>-1</sup> )	Assignment
~3400	N-H stretch (indole)
~3000	C-H stretches (aromatic and aliphatic)
~2900-2600	N-H stretch (ammonium)
~1740	C=O stretch (ester)
~1600	C=C stretches (aromatic ring)

## Mass Spectrometry (MS)

Mass spectrometry of **L-Tryptophan methyl ester hydrochloride** typically shows a molecular ion peak corresponding to the free base (L-Tryptophan methyl ester). The fragmentation pattern is characterized by the loss of the methoxycarbonyl group and cleavage of the side chain.

- Molecular Ion ( $M^+$ ):  $m/z = 218$  (corresponding to  $C_{12}H_{14}N_2O_2$ )
- Major Fragments:
  - $m/z = 159$  (Loss of  $-COOCH_3$ )
  - $m/z = 130$  (Indole-3-methylene cation,  $[C_9H_8N]^+$ ) - Often the base peak.

## Experimental Protocols

### Synthesis of L-Tryptophan Methyl Ester Hydrochloride

The most common synthetic route is the Fischer-Speier esterification of L-Tryptophan.[\[2\]](#)

Method 1: Using Thionyl Chloride in Methanol[\[2\]](#)

- Materials:
  - L-Tryptophan (1.0 eq)
  - Anhydrous Methanol (5-10 mL per gram of L-Tryptophan)
  - Thionyl Chloride ( $SOCl_2$ ) (1.2 eq)
  - Diethyl ether (for precipitation and washing)
- Procedure:
  - Suspend L-Tryptophan in anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
  - Cool the suspension to 0 °C in an ice bath.

- Slowly add thionyl chloride dropwise to the stirred suspension. Caution: This reaction is exothermic and releases HCl gas. Perform in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux and maintain for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure using a rotary evaporator.
- Add diethyl ether to the resulting residue and triturate to induce precipitation of the hydrochloride salt.
- Collect the solid product by vacuum filtration, wash with cold diethyl ether, and dry under vacuum.

#### Method 2: Using Trimethylchlorosilane (TMSCl) in Methanol

This method offers a milder alternative for the esterification.<sup>[2]</sup>

- Materials:
  - L-Tryptophan (1.0 eq)
  - Anhydrous Methanol (10 mL per 2g of L-Tryptophan)
  - Trimethylchlorosilane (TMSCl) (2.0 eq)
- Procedure:
  - To L-Tryptophan in a round-bottom flask, slowly add freshly distilled TMSCl and stir with a magnetic stirrer.<sup>[2]</sup>
  - Add anhydrous methanol to the mixture.

- Stir the resulting solution or suspension at room temperature.
- Monitor the reaction for completion using TLC.
- Once the reaction is complete, concentrate the mixture on a rotary evaporator to yield the product.<sup>[2]</sup>

## Purification by Recrystallization

The crude **L-Tryptophan methyl ester hydrochloride** can be purified by recrystallization to obtain a high-purity product.

- Solvent System: A common solvent system for recrystallization is a mixture of methanol and diethyl ether. Other options include ethylene dichloride.<sup>[3]</sup>
- Procedure:
  - Dissolve the crude product in a minimal amount of hot methanol.
  - Slowly add diethyl ether to the hot solution until it becomes slightly cloudy.
  - Allow the solution to cool slowly to room temperature, and then place it in an ice bath or refrigerator to facilitate complete crystallization. For ethylene dichloride, cooling to -10°C is effective.<sup>[3][4]</sup>
  - Collect the crystals by vacuum filtration.
  - Wash the crystals with a small amount of cold diethyl ether or cold ethylene dichloride (at 0°C).<sup>[3]</sup>
  - Dry the purified crystals under vacuum at a temperature of around 40°C for 5 hours.<sup>[3]</sup>

## Analytical Characterization

Thin-Layer Chromatography (TLC)<sup>[1]</sup>

- Stationary Phase: Silica gel 60 F<sub>254</sub>



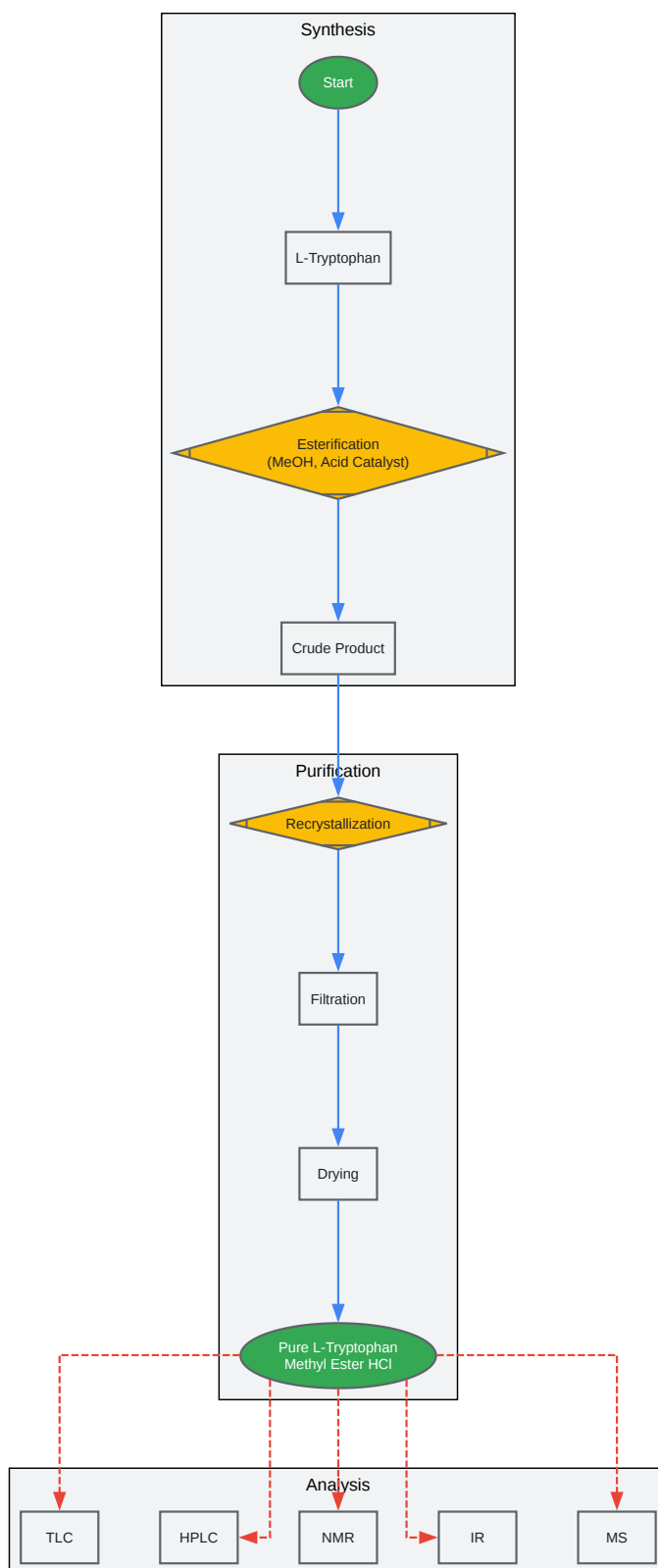
- Mobile Phase: A common eluent system is a mixture of n-butanol, acetic acid, and water (e.g., 4:1:1 v/v/v).[1]
- Visualization:
  - UV light (254 nm).[1]
  - Staining with a ninhydrin solution followed by gentle heating.[1]

#### High-Performance Liquid Chromatography (HPLC)[1]

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).[1]
- Mobile Phase: A gradient elution is typically employed.
  - Solvent A: Water with 0.1% Trifluoroacetic Acid (TFA)
  - Solvent B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)[1]
- Gradient: A typical gradient might be from 5% B to 95% B over 20-30 minutes.[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV detection at 280 nm (due to the indole ring of tryptophan).[1]

## Mandatory Visualizations

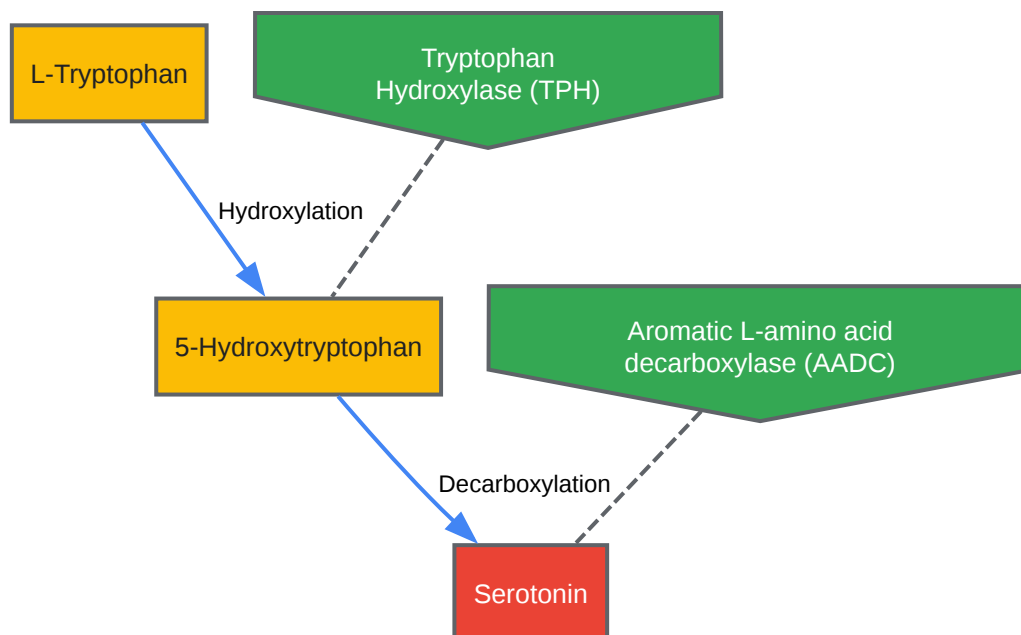
## Synthesis and Purification Workflow



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Caption: General workflow for the synthesis and purification of **L-Tryptophan methyl ester hydrochloride**.

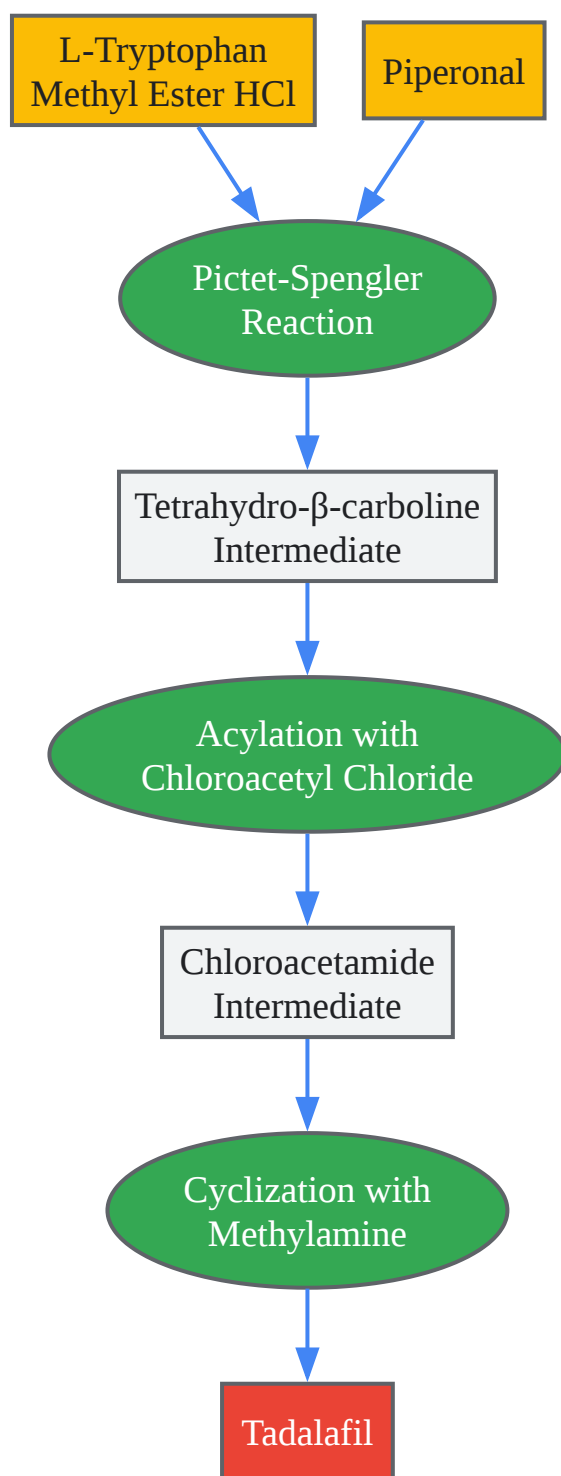
## Serotonin Biosynthesis Pathway



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Caption: Biosynthesis of serotonin from L-Tryptophan.

## Synthetic Pathway to Tadalafil



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Caption: Simplified synthetic pathway to Tadalafil from **L-Tryptophan methyl ester hydrochloride**.

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